

Application Notes and Protocols for Measuring the Resonance Integral of Neodymium-146

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Compound of Interest

Compound Name: Neodymium-146

Cat. No.: B095460

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Introduction

This document provides a detailed protocol for the experimental determination of the neutron resonance integral of **Neodymium-146** (^{146}Nd). The resonance integral is a crucial nuclear data parameter that quantifies the probability of neutron absorption by a nucleus in the epithermal neutron energy range. Accurate knowledge of this value is essential for various applications, including reactor physics calculations, neutron activation analysis (NAA), and the production of medical radioisotopes. The methodology described herein is based on the well-established cadmium ratio technique, a robust and widely used method for measuring resonance integrals.^{[1][2][3]}

The underlying principle involves the irradiation of a ^{146}Nd sample with and without a cadmium shield in a nuclear reactor. Cadmium has a large absorption cross-section for thermal neutrons (neutrons with energies below ~ 0.5 eV) but is largely transparent to epithermal neutrons. By comparing the induced radioactivity of the product nuclide, Neodymium-147 (^{147}Nd), in both irradiations, the contribution of epithermal neutron capture can be isolated and the resonance integral determined relative to a monitor with a well-known resonance integral, such as Gold-197 (^{197}Au) or Manganese-55 (^{55}Mn).^{[1][4][5]}

Data Presentation: Nuclear Data for ^{146}Nd and Monitors

A compilation of essential nuclear data for the target isotope (^{146}Nd), the product isotope (^{147}Nd), and common monitor isotopes (^{197}Au and ^{55}Mn) is presented below. This data is critical for the calculations involved in the determination of the resonance integral.

Parameter	Neodymium-146 (^{146}Nd)	Neodymium-147 (^{147}Nd)	Gold-197 (^{197}Au)	Manganese-55 (^{55}Mn)
Isotopic Abundance (%)	17.189	-	100	100
Thermal Neutron Capture Cross-Section (σ_0) (barns)	1.42 ± 0.10 [6]	-	98.65 ± 0.09	13.3 ± 0.2
Resonance Integral (I_0) (barns)	1.99 ± 0.20 [6]	-	1550 ± 28	14.0 ± 1.5
Product Nuclide	^{147}Nd	-	^{198}Au	^{56}Mn
Half-life of Product	10.98 days	-	2.6947 days	2.5785 hours
Gamma-ray Energy (keV)	-	91.1 (28.4%)[7]	411.8 (95.62%)	846.8 (98.9%)
Gamma-ray Intensity (%)	-	531.0 (12.7%)[7]		

Note: The values for the resonance integral of ^{146}Nd are the subject of measurement in this protocol; the value presented is for reference.

Experimental Protocols

The following sections detail the step-by-step methodology for measuring the resonance integral of ^{146}Nd using the cadmium ratio method with a neutron monitor.

Sample and Monitor Preparation

- Sample Preparation:
 - Accurately weigh a known quantity of high-purity Neodymium oxide (Nd_2O_3). The isotopic enrichment of ^{146}Nd should be known.
 - Encapsulate the Nd_2O_3 powder in a high-purity quartz ampoule or an aluminum foil packet. The container material should have a low neutron absorption cross-section.
 - Prepare at least two identical samples: one for bare irradiation and one for cadmium-covered irradiation.
- Monitor Preparation:
 - Select a suitable neutron flux monitor, such as Gold-197 (in the form of Au-Al alloy wire) or Manganese-55 (in the form of Mn-Cu alloy foil).^{[1][4]} The monitor's resonance integral should be well-characterized.
 - Accurately weigh the monitor foils or wires.
 - Prepare two sets of monitors for each ^{146}Nd sample to be irradiated.

Irradiation Procedure

- Assembly for Irradiation:
 - For the bare irradiation, package one ^{146}Nd sample together with its corresponding monitor foils.
 - For the cadmium-covered irradiation, place the second ^{146}Nd sample and its monitors inside a cadmium box with a wall thickness of approximately 1 mm.^[1] This thickness is sufficient to absorb the vast majority of thermal neutrons.
 - Place both the bare and cadmium-covered assemblies in the same irradiation position within the nuclear reactor to ensure they are exposed to the same neutron flux conditions.
- Neutron Irradiation:

- Irradiate the samples in a well-thermalized neutron spectrum for a duration sufficient to produce adequate activity in ^{147}Nd and the monitor isotopes. The irradiation time will depend on the reactor's neutron flux and the sample mass.[8]
- Record the exact start and end times of the irradiation.

Post-Irradiation Measurement

- Cooling Period:
 - After irradiation, allow the samples to cool for a predetermined period. This allows for the decay of short-lived interfering radionuclides. The cooling time for ^{147}Nd should be sufficient to handle the samples safely while minimizing decay losses.
- Gamma-Ray Spectrometry:
 - Use a calibrated high-purity germanium (HPGe) detector to measure the gamma-ray spectra of the irradiated ^{146}Nd samples and the monitor foils.[7][9] The detector should be coupled to a multi-channel analyzer.
 - Position each sample and monitor at a reproducible distance from the detector to ensure consistent counting geometry.
 - Acquire spectra for a time long enough to obtain good counting statistics for the characteristic gamma-ray peaks of ^{147}Nd (91.1 keV and 531.0 keV) and the monitor nuclide (e.g., 411.8 keV for ^{198}Au or 846.8 keV for ^{56}Mn).[7]
 - Record the start time and duration of each measurement.

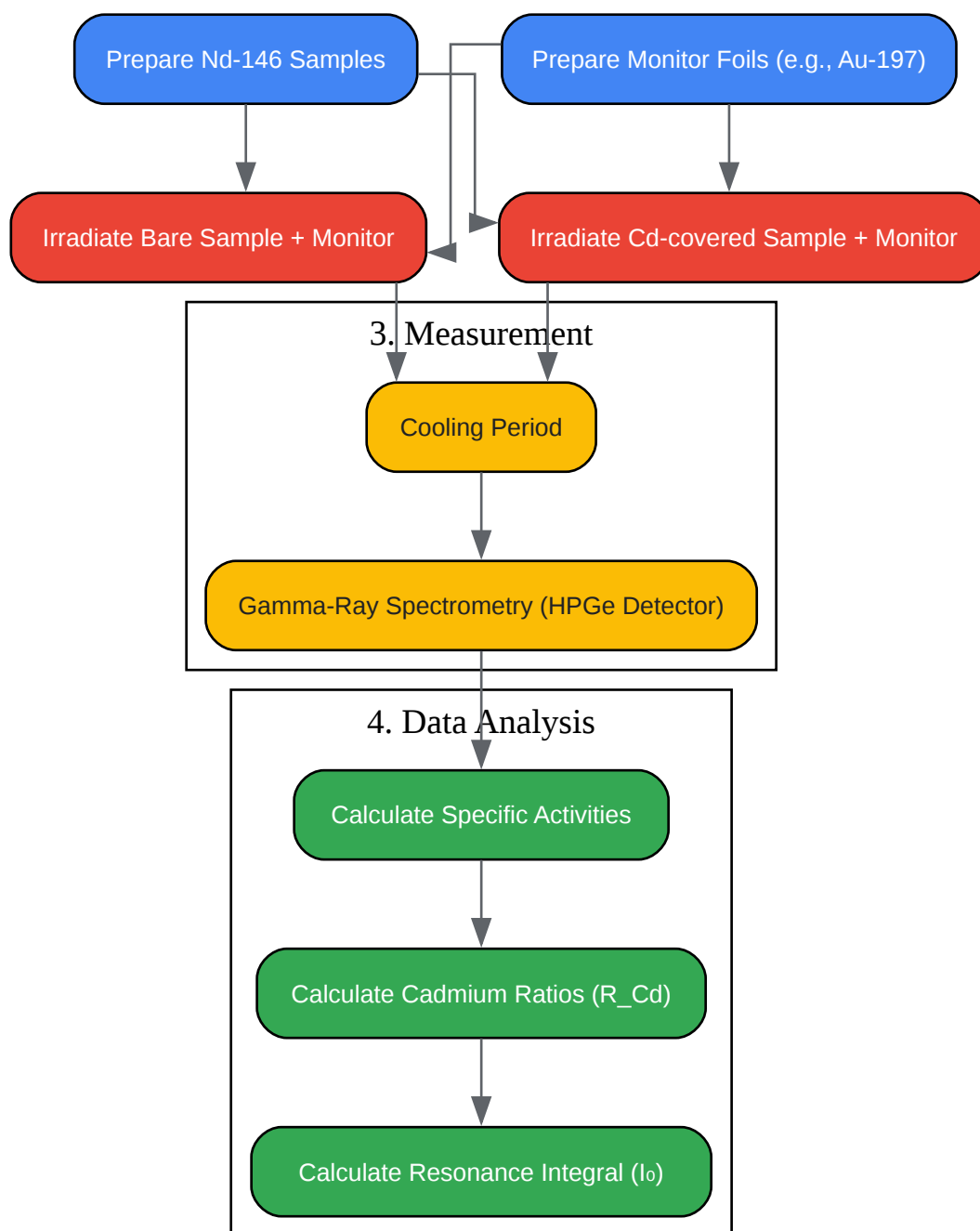
Data Analysis and Calculation

- Determination of Activity:
 - From the acquired gamma-ray spectra, determine the net peak area of the characteristic gamma-rays for ^{147}Nd and the monitor nuclide for both the bare and cadmium-covered samples.

- Correct the peak areas for counting time, gamma-ray intensity, detector efficiency, and decay during irradiation, cooling, and counting to calculate the specific activity (activity per unit mass) at the end of irradiation.
- Calculation of the Cadmium Ratio (R_Cd):
 - The cadmium ratio for both the ^{146}Nd sample and the monitor is calculated as the ratio of the specific activity from the bare irradiation to that from the cadmium-covered irradiation:
 - $R_{\text{Cd}} = (\text{Specific Activity})_{\text{bare}} / (\text{Specific Activity})_{\text{Cd-covered}}$
- Calculation of the Resonance Integral:
 - The resonance integral of the unknown sample (^{146}Nd) can be determined relative to the monitor using the following formula, which is derived from the principles of neutron activation analysis:[\[3\]](#)
 - $I_0(\text{Nd}) = [(R_{\text{Cd}}(\text{monitor}) - 1) / (R_{\text{Cd}}(\text{Nd}) - 1)] * [\sigma_0(\text{Nd}) / \sigma_0(\text{monitor})] * I_0(\text{monitor})$
 - Where:
 - $I_0(\text{Nd})$ is the resonance integral of ^{146}Nd .
 - $I_0(\text{monitor})$ is the known resonance integral of the monitor.
 - $\sigma_0(\text{Nd})$ is the thermal neutron capture cross-section of ^{146}Nd .
 - $\sigma_0(\text{monitor})$ is the thermal neutron capture cross-section of the monitor.
 - $R_{\text{Cd}}(\text{Nd})$ and $R_{\text{Cd}}(\text{monitor})$ are the cadmium ratios for ^{146}Nd and the monitor, respectively.

Visualizations

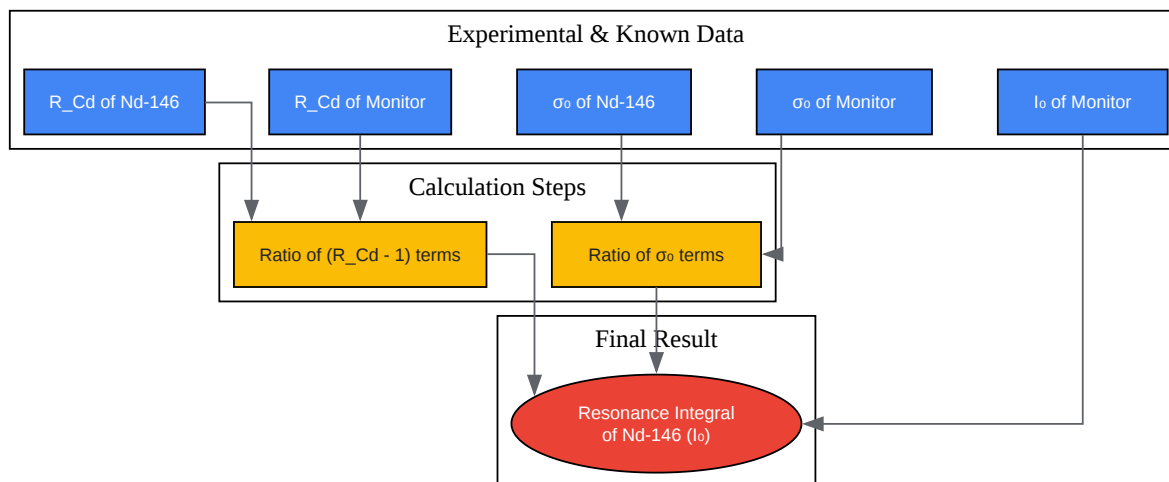
Experimental Workflow Diagram



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Caption: Workflow for measuring the resonance integral of ^{146}Nd .

Logical Relationship for Resonance Integral Calculation



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Caption: Logical flow for the calculation of the resonance integral.

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